

GPX4 Activator 2: A Technical Guide to a Potent Ferroptosis Inhibitor

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Compound of Interest

Compound Name: GPX4 activator 2

Cat. No.: B15581843

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Abstract

Glutathione Peroxidase 4 (GPX4) is a critical enzyme in the regulation of ferroptosis, a form of iron-dependent programmed cell death characterized by the accumulation of lipid peroxides. GPX4 acts to reduce these lipid hydroperoxides to non-toxic lipid alcohols, thereby protecting cells from ferroptotic damage. **GPX4 activator 2**, also known as Compound C3, is a potent and specific activator of GPX4. This small molecule has demonstrated significant potential in inhibiting ferroptosis and exerting protective effects in models of cardiac injury. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **GPX4 activator 2**, along with detailed experimental protocols and signaling pathway diagrams to support further research and drug development efforts.

Chemical Structure and Properties

GPX4 activator 2 is a complex heterocyclic molecule with the formal name N-(2,4-dimethoxyphenyl)-1-[5-(4-methyl-1-piperazinyl)-1,3,4-thiadiazol-2-yl]-1H-pyrrole-2-methanamine. Its chemical identity and key physicochemical properties are summarized in the tables below.

Table 1: Chemical Identification of **GPX4 Activator 2**

Identifier	Value
Compound Name	GPX4 activator 2
Synonym	Compound C3
CAS Number	950365-31-8[1]
Molecular Formula	C ₂₀ H ₂₆ N ₆ O ₂ S[2]
Molecular Weight	414.5 g/mol [2]
Formal Name	N-(2,4-dimethoxyphenyl)-1-[5-(4-methyl-1-piperazinyl)-1,3,4-thiadiazol-2-yl]-1H-pyrrole-2-methanamine[2]
SMILES	<chem>COC(C=C1OC)=CC=C1NCC2=CC=CN2C3=N N=C(N4CCN(C)CC4)S3</chem> [2]
InChI	InChI=1S/C20H26N6O2S/c1-24-9-11-25(12-10-24)19-22-23-20(29-19)26-8-4-5-15(26)14-21-17-7-6-16(27-2)13-18(17)28-3/h4-8,13,21H,9-12,14H2,1-3H3[2]

Table 2: Physicochemical Properties of **GPX4 Activator 2**

Property	Value
Physical Form	Solid[2]
Solubility	Sparingly soluble in Acetonitrile (0.1-1 mg/ml) [2]Sparingly soluble in DMSO (0.1-1 mg/ml)[2]
Storage	Store at -20°C

Biological Activity and Mechanism of Action

GPX4 activator 2 is a direct activator of GPX4, the only known enzyme capable of reducing phospholipid hydroperoxides within cellular membranes. By enhancing the enzymatic activity of GPX4, this compound effectively mitigates lipid peroxidation, a key event in the ferroptosis cascade.

Inhibition of Ferroptosis

GPX4 activator 2 has been shown to be a potent inhibitor of ferroptosis. It directly binds to GPX4 with a dissociation constant (Kd) of 0.426 μM .^[2] In cellular assays, it effectively inhibits erastin-induced ferroptosis in HT-1080 fibrosarcoma cells with a half-maximal effective concentration (EC₅₀) of 7.8 μM .^{[1][2]} At a concentration of 10 μM , **GPX4 activator 2** prevents the erastin-induced accumulation of lipid peroxides in these cells.^[2]

Table 3: In Vitro Biological Activity of **GPX4 Activator 2**

Parameter	Cell Line	Value
EC ₅₀ (Ferroptosis Inhibition)	HT-1080	7.8 μM ^{[1][2]}
Kd (Binding to GPX4)	-	0.426 μM ^[2]

Cardioprotective Effects

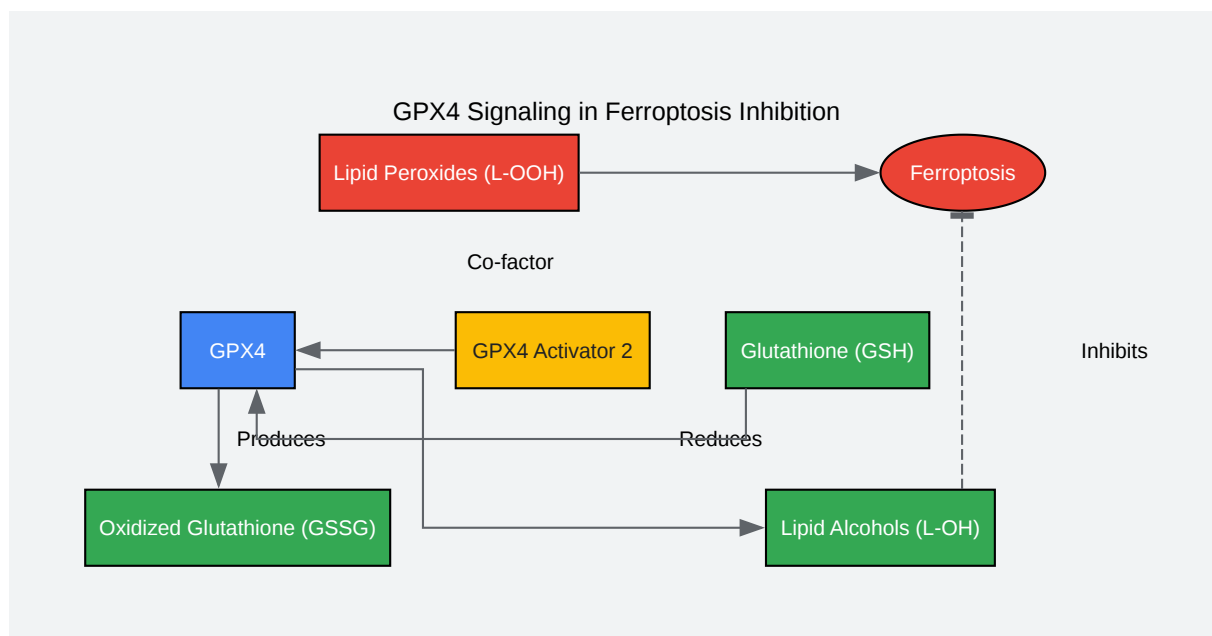
The ability of **GPX4 activator 2** to inhibit ferroptosis translates to significant protective effects in preclinical models of cardiac injury. In a mouse model of doxorubicin-induced myocardial injury, administration of **GPX4 activator 2** at a dose of 25 mg/kg resulted in a notable decrease in serum and cardiac levels of malondialdehyde (MDA), a marker of lipid peroxidation.^[2] Furthermore, it reduced cardiac levels of aspartate aminotransferase (AST), an indicator of heart muscle damage, and mitigated myocardial cell degeneration.^[2]

Table 4: In Vivo Activity of **GPX4 Activator 2** in a Doxorubicin-Induced Myocardial Injury Mouse Model

Parameter	Effect of GPX4 Activator 2 (25 mg/kg)
Serum Malondialdehyde (MDA)	Decreased ^[2]
Cardiac Malondialdehyde (MDA)	Decreased ^[2]
Cardiac Aspartate Aminotransferase (AST)	Decreased ^[2]
Myocardial Cell Degeneration	Reduced ^[2]

Signaling Pathway

GPX4 plays a central role in the ferroptosis signaling pathway. The activation of GPX4 by **GPX4 activator 2** enhances the cellular defense against lipid peroxidation.



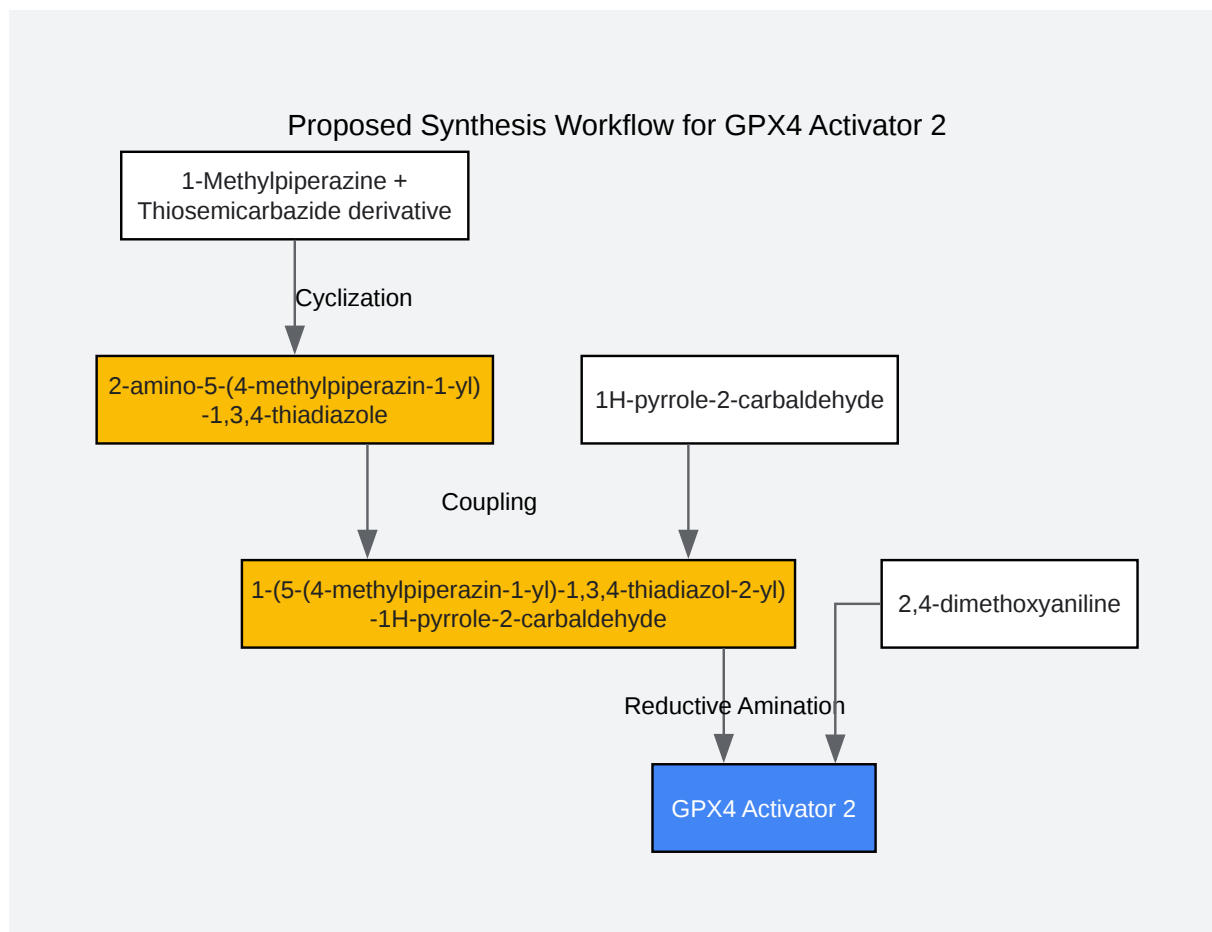
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Caption: **GPX4 Activator 2** enhances GPX4-mediated reduction of lipid peroxides, inhibiting ferroptosis.

Experimental Protocols

Proposed Synthesis of GPX4 Activator 2

While a specific, detailed synthesis protocol for **GPX4 activator 2** is not publicly available, a plausible route can be proposed based on established synthetic methodologies for similar heterocyclic compounds.



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